

how to test LabMol-301 antiviral activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: LabMol-301

Cat. No.: S12874198

Get Quote

Compound Profile: LabMol-301

The table below summarizes the key physicochemical and biological characteristics of **LabMol-301** [1] [2].

| Property | Description |
|-------------------|---|
| CAS Number | 1360243-08-8 |
| Molecular Formula | $C_{18}H_{16}N_6$ |
| Molecular Weight | 316.36 g/mol |
| Targets | ZIKV NS5 RdRp and NS2B-NS3pro [3] [2] |
| Primary Activity | Dual inhibitor with cytoprotective effect against ZIKV-induced cell death [3] [2] |

Experimental Data Summary

The following table consolidates the quantitative data available from the OpenZika project and associated publications for **LabMol-301** [3] [1] [2].

| Assay Type | Target / System | Result / Metric | Reported Value |
|-----------------------|------------------------------|--------------------------------------|-----------------------------|
| Enzymatic Inhibition | NS5 RdRp | IC ₅₀ | 0.8 μM |
| | NS5 RdRp | Inhibition (at 20 μM) | 99% |
| | NS2B-NS3pro | IC ₅₀ | 7.4 μM |
| | NS2B-NS3pro | Inhibition (at 10 μM) | >80% |
| Cell-Based Phenotypic | GSC387 cells (ZIKV-infected) | EC ₅₀ (Cytoprotection) | 6.68 μM |
| Biophysical | NS3hel (Binding) | K _d | Not reported for LabMol-301 |

Detailed Experimental Protocols

Here are the detailed methodologies for key experiments based on the research conducted by the OpenZika project.

Enzymatic Inhibition Assays

These assays measure the direct effect of **LabMol-301** on the activity of purified viral enzymes.

- **Objective:** To determine the half-maximal inhibitory concentration (IC₅₀) of **LabMol-301** against ZIKV NS5 RdRp and NS2B-NS3pro.
- **Principle:** The assay quantifies the synthesis of new RNA (for RdRp) or the cleavage of a fluorogenic substrate (for protease) in the presence of varying compound concentrations.
- **Materials:**
 - Purified ZIKV NS5 RdRp or NS2B-NS3pro proteins.
 - **LabMol-301** stock solution (e.g., in DMSO).
 - Reaction buffers, nucleotides (for RdRp), fluorogenic peptide substrate (for protease).
 - Plate reader capable of fluorescence/absorbance detection.
- **Procedure** [3]:

- Prepare a serial dilution of **LabMo1-301** in a suitable buffer, with a final DMSO concentration not exceeding 1%.
- In a reaction plate, mix the enzyme with the compound solution and pre-incubate.
- Initiate the reaction by adding the specific substrate.
- For **NS5 RdRp**, monitor RNA synthesis (e.g., using a colorimetric or radiometric method). For **NS2B-NS3pro**, monitor the increase in fluorescence as the substrate is cleaved.
- Run controls: negative control (no enzyme), positive control (no inhibitor), and blank (no substrate).
- Measure the initial reaction rates and plot the percentage of enzyme activity remaining versus the log of the compound concentration to calculate the IC_{50} value.

Cell-Based Cytoprotection Assay

This assay evaluates the ability of **LabMo1-301** to prevent cell death caused by ZIKV infection.

- **Objective:** To determine the effective concentration of **LabMo1-301** that protects 50% of cells from ZIKV-induced death (EC_{50}).
- **Principle:** Cells are infected with ZIKV and treated with the compound. Cell viability is measured after a set period to quantify the cytoprotective effect.
- **Materials:**
 - Cell line: GSC387 neural progenitor cells (or other ZIKV-susceptible lines like Vero).
 - ZIKV strain.
 - **LabMo1-301** stock solution.
 - Cell culture reagents and plates.
 - Cell viability assay kit (e.g., MTT, PrestoBlue).
- **Procedure** [3] [4]:
 - Seed cells in a 96-well plate and incubate until they reach appropriate confluence.
 - Prepare serial dilutions of **LabMo1-301** in cell culture medium.
 - Infect cells with a pre-titered amount of ZIKV (Multiplicity of Infection, MOI, to be optimized).
 - Immediately add the compound dilutions to the infected cells. Include controls: uninfected/untreated (max viability), infected/untreated (min viability), and vehicle control.
 - Incubate for a predetermined period (e.g., 72 hours).
 - Measure cell viability using a metabolic dye according to the manufacturer's instructions.
 - Calculate the percentage of cell protection relative to controls and determine the EC_{50} using non-linear regression analysis.

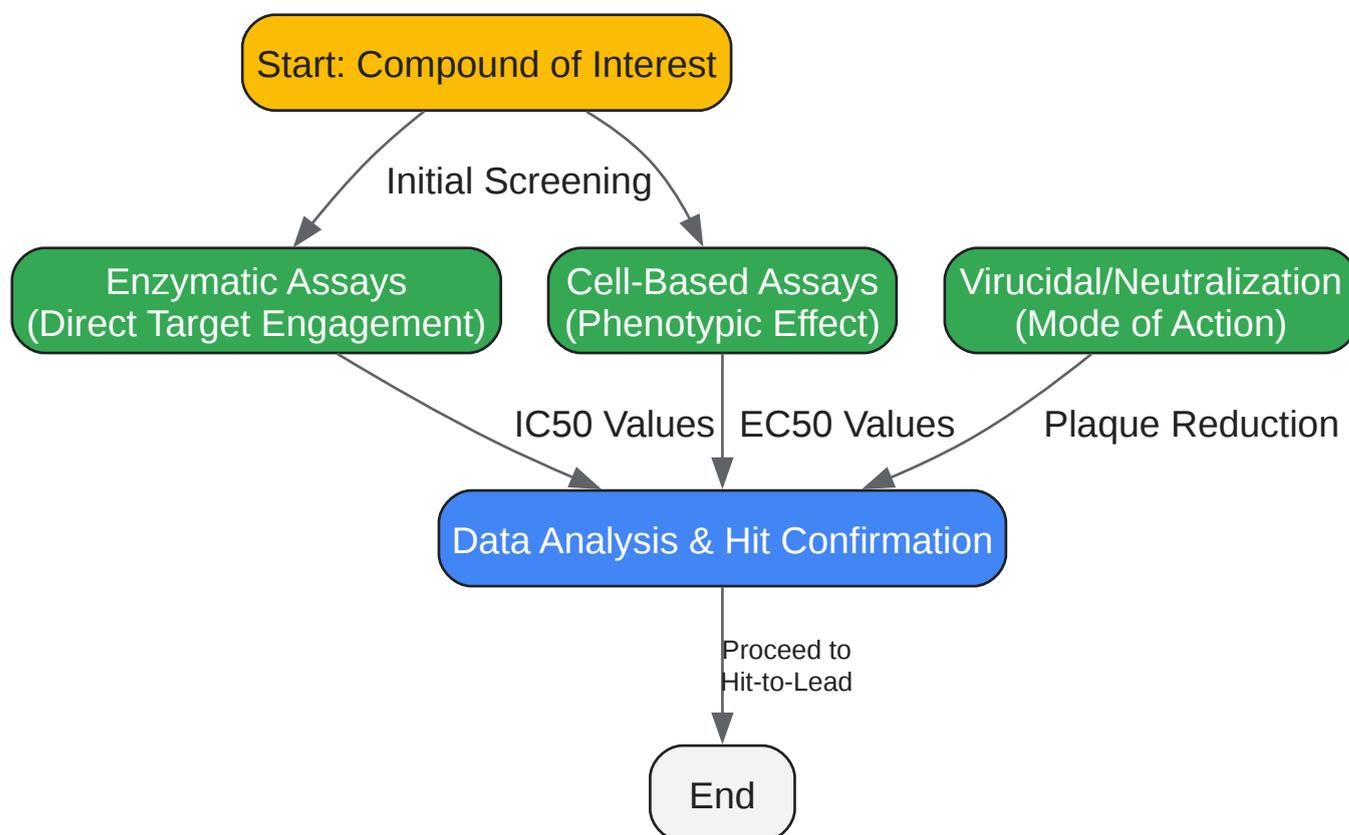
Virucidal and Neutralizing Activity Assay

This protocol assesses whether **LabMo1-301** acts by directly inactivating viral particles.

- **Objective:** To determine if **LabMo1-301** has direct virucidal activity (physically disrupts viral particles) or neutralizing activity (blocks infectivity without disrupting particles).
- **Principle:** The virus is pre-incubated with the compound before being used to infect cells. A reduction in plaque formation indicates virucidal/neutralizing activity.
- **Materials** [4]:
 - ZIKV stock.
 - **LabMo1-301**.
 - Cell monolayer (e.g., Vero cells) in a 12 or 24-well plate.
 - Overlay medium (e.g., containing methylcellulose or agarose).
 - Staining solution (e.g., crystal violet).
- **Procedure** [4]:
 - Incubate ZIKV with **LabMo1-301** at a desired concentration for a set time (e.g., 1 hour at 37°C).
 - Remove the growth medium from the cell monolayer and inoculate with the virus-compound mixture.
 - Adsorb for a specific time with gentle rocking.
 - Remove the inoculum and overlay the cells with a semi-solid medium to restrict viral spread.
 - Incubate for several days until plaques develop.
 - Fix cells with formaldehyde and stain with crystal violet.
 - Count the plaques. A significant reduction in plaque count in the treated group compared to the virus-only control indicates virucidal or neutralizing activity.

Experimental Workflow Diagram

The diagram below outlines a logical workflow for characterizing a compound like **LabMo1-301**.



[Click to download full resolution via product page](#)

Critical Notes for Researchers

- **Cytoprotection vs. Direct Antiviral Activity:** A key finding from the OpenZika project is that while **LabMo1-301** and other hits showed a strong cytoprotective effect (preventing virus-induced cell death), **no compound exhibited a direct antiviral effect** in the assays performed [3] [5]. This crucial distinction must be considered when interpreting results and defining the compound's mechanism of action.
- **Solubility and Formulation:** **LabMo1-301** has limited aqueous solubility. For *in vitro* assays, DMSO is a typical solvent. For any *in vivo* studies, the compound may need to be formulated using specific injection formulations, such as mixtures of DMSO, Tween 80, and saline, or suspended in 0.5% carboxymethylcellulose sodium (CMC-Na) for oral administration [1].
- **Lack of Virucidal Data:** The provided search results do not contain specific data on the virucidal or neutralizing activity of **LabMo1-301**. The protocol in section 3 is included as a standard method to complete the mechanistic characterization [4].

Reference Information

- **Discovery of New Zika Protease and Polymerase Inhibitors...** *J Chem Inf Model.* 2022. (Source PMC) [3]
- **February 2023 OpenZika Project Update.** World Community Grid. [5]
- **LabMol-301 Product Information.** PeptideDB. [1]
- **LabMol-301 Biological Activity.** MedChemExpress. [2]
- **Virucidal and Neutralizing Activity Tests...** *bio-protocol.* 2018. [4]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - LabMol 1360243-08-8_Virus Protease_ 301 -infection_Signaling... Anti [peptidedb.com]
2. LabMol-301 | NS5 RdRp/NS2B-NS3pro Inhibitor | MedChemExpress [medchemexpress.com]
3. Discovery of new Zika protease and polymerase inhibitors through the... [pmc.ncbi.nlm.nih.gov]
4. Virucidal and Neutralizing Activity for Tests Substances and... Antiviral [bio-protocol.org]
5. February 2023 OpenZika Project Update [worldcommunitygrid.org]

To cite this document: Smolecule. [how to test LabMol-301 antiviral activity]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b12874198#how-to-test-labmol-301-antiviral-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com